

A Technical Overview of 2-Bromopropionitrile: Properties and Synthesis

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Compound of Interest

Compound Name: 2-Bromopropionitrile

Cat. No.: B099969

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This guide provides a concise summary of the fundamental chemical properties of **2-bromopropionitrile**, a key intermediate in various organic synthesis applications. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing who require accurate data for experimental design and process implementation.

Core Molecular Data

The essential molecular information for **2-bromopropionitrile** is summarized in the table below. This data is foundational for all stoichiometric calculations and analytical characterizations.

Identifier	Value	References
Molecular Formula	C ₃ H ₄ BrN	[1] [2]
Linear Formula	CH ₃ CH(Br)CN	
Molecular Weight	133.98 g/mol	[1] [2]
CAS Number	19481-82-4	[1]

Physicochemical Properties

Beyond its basic molecular formula and weight, the physical characteristics of **2-bromopropionitrile** are critical for its handling, storage, and use in reactions.

Property	Value
Appearance	Colorless liquid
Density	1.55 g/mL at 25 °C
Boiling Point	68-69 °C at 50 mmHg
Refractive Index	n _{20/D} 1.461
Solubility	Soluble in many organic solvents such as ethanol, benzene, and dichloromethane; almost insoluble in water.

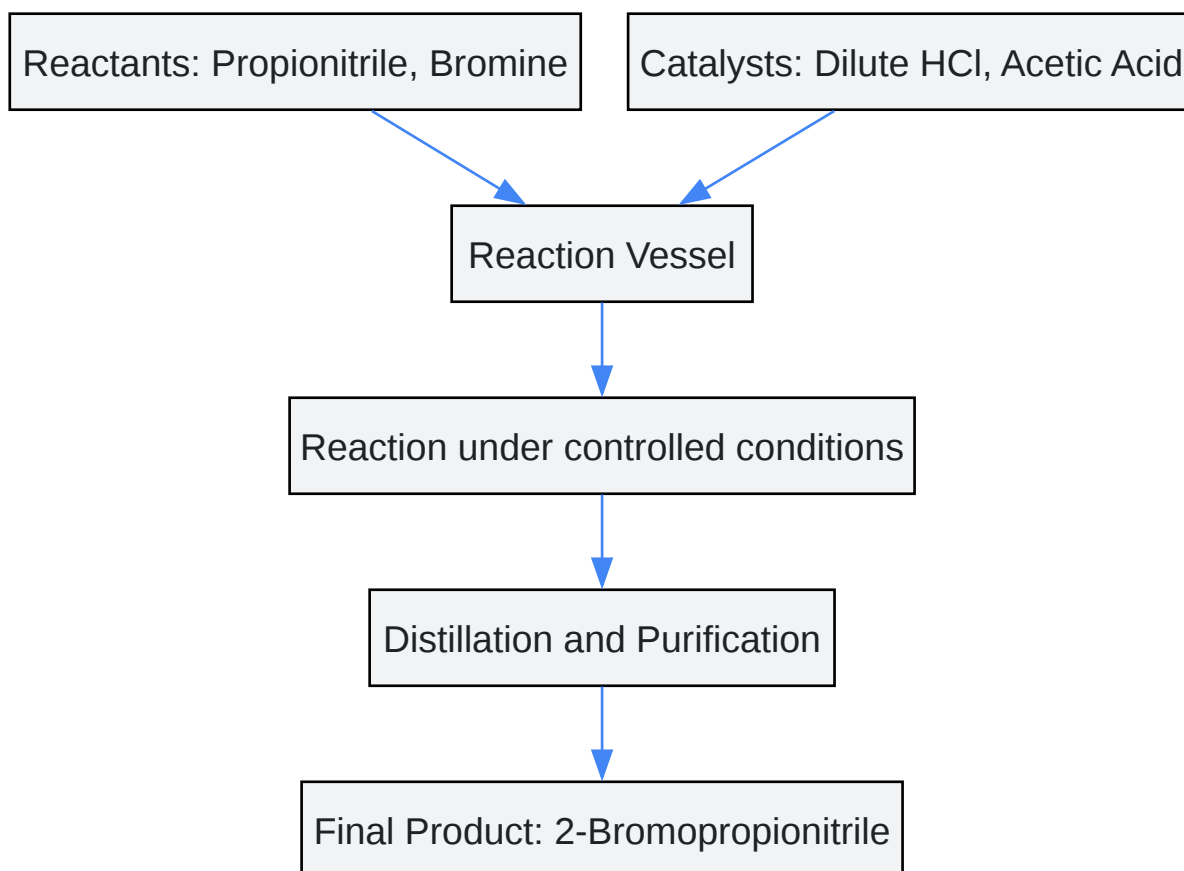
Synthesis and Applications

Synthesis: **2-Bromopropionitrile** can be synthesized by the reaction of propionitrile with bromine under appropriate conditions. A common laboratory method involves the dropwise addition of propionitrile to dilute hydrochloric acid, followed by the addition of bromine water and acetic acid, which act as catalysts. The product is then isolated and purified through distillation.

Applications: As a versatile chemical intermediate, **2-bromopropionitrile** is primarily utilized in organic synthesis. It serves as a precursor for the creation of more complex organic compounds, including pesticides and pharmaceuticals.^[3] Additionally, it has been employed as an initiator in atom transfer radical polymerization (ATRP) reactions.^[4]

Experimental Workflow: General Synthesis

The following diagram illustrates a generalized workflow for the synthesis of **2-bromopropionitrile**. This represents a logical sequence of steps rather than a detailed experimental protocol, as specific laboratory procedures may vary.



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A generalized workflow for the synthesis of **2-bromopropionitrile**.

Disclaimer: The information provided is for educational and research purposes only. Due to the hazardous nature of **2-bromopropionitrile**, all handling and synthesis should be conducted by trained professionals in a controlled laboratory environment with appropriate personal protective equipment.

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- To cite this document: BenchChem. [A Technical Overview of 2-Bromopropionitrile: Properties and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099969#2-bromopropionitrile-molecular-weight-and-formula]

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